

What are the chemical properties of 3,4-Dichlorophenyglyoxal hydrate?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dichlorophenyglyoxal hydrate

Cat. No.: B1321910

[Get Quote](#)

3,4-Dichlorophenyglyoxal Hydrate: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a detailed examination of the chemical properties of **3,4-Dichlorophenyglyoxal hydrate**. It includes a summary of its physicochemical data, an overview of its synthesis and potential reactivity, and a discussion of its relevance in chemical and biological research. This guide is intended to serve as a foundational resource for professionals engaged in drug discovery and development, as well as for researchers in the fields of organic chemistry and chemical biology.

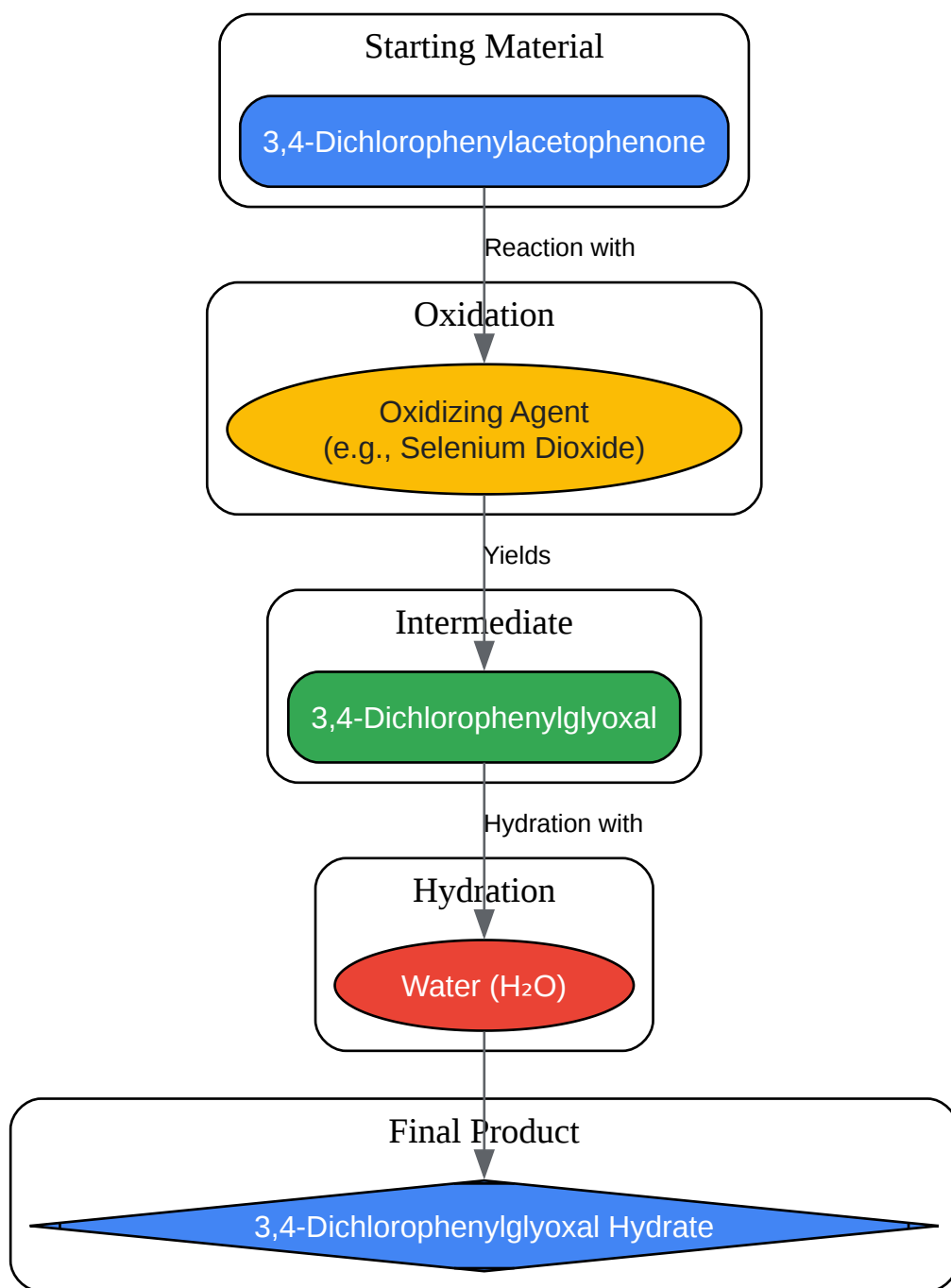
Physicochemical Properties

The following table summarizes the key physicochemical properties of **3,4-Dichlorophenyglyoxal hydrate**. This data is essential for understanding its behavior in various experimental and biological systems.

Property	Value
Molecular Formula	C ₈ H ₆ Cl ₂ O ₃
Molecular Weight	237.04 g/mol
Appearance	White to off-white solid
Melting Point	85-88 °C
Solubility	Soluble in methanol and other polar organic solvents. Limited solubility in water.
CAS Number	100833-04-7

Synthesis and Reactivity

3,4-Dichlorophenylglyoxal hydrate is typically synthesized from 3,4-dichloroacetophenone. The general synthetic workflow involves an oxidation reaction, followed by hydration.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway of **3,4-Dichlorophenylglyoxal hydrate**.

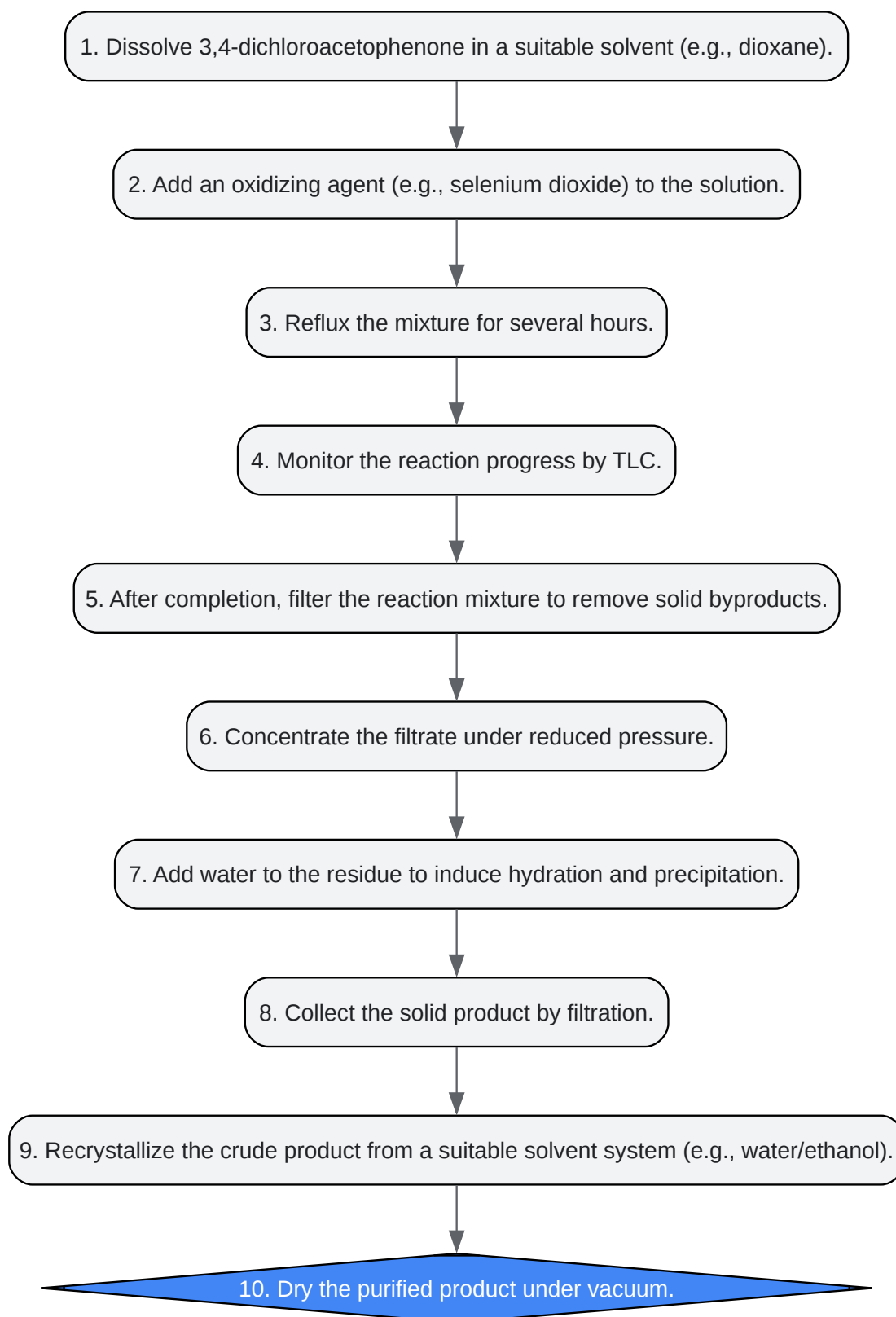
The reactivity of **3,4-Dichlorophenylglyoxal hydrate** is characterized by the presence of the α -keto-aldehyde functional group. This moiety is known to be reactive towards nucleophiles,

particularly amines. This reactivity is the basis for its potential application as a covalent modifier of biological macromolecules.

Experimental Protocols

3.1. General Synthesis of **3,4-Dichlorophenylglyoxal Hydrate**

This protocol provides a representative method for the synthesis of **3,4-Dichlorophenylglyoxal hydrate**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for synthesis and purification.

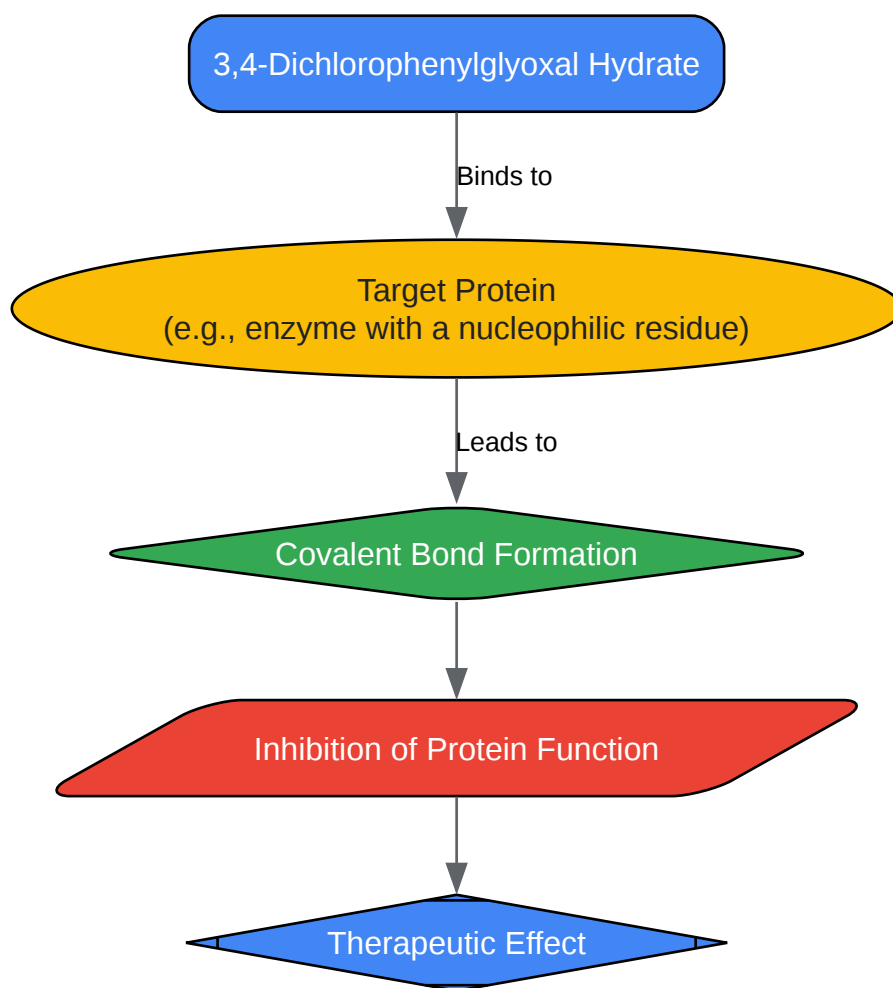
3.2. Characterization

The identity and purity of the synthesized **3,4-Dichlorophenylglyoxal hydrate** should be confirmed by standard analytical techniques, including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR to confirm the chemical structure.
- Mass Spectrometry (MS): To verify the molecular weight.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups (e.g., C=O, O-H).

Potential Applications in Drug Development

The electrophilic nature of the glyoxal group in **3,4-Dichlorophenylglyoxal hydrate** makes it a candidate for use as a covalent inhibitor. Covalent inhibitors form a stable bond with their target protein, which can lead to prolonged duration of action and increased potency.



[Click to download full resolution via product page](#)

Caption: Logical relationship in covalent inhibition.

The dichlorophenyl moiety can be explored for its role in directing the molecule to specific binding pockets within a target protein, potentially through halogen bonding or other non-covalent interactions. Researchers can utilize this scaffold to design and synthesize novel probes for chemical biology or as starting points for the development of new therapeutic agents.

Safety and Handling

3,4-Dichlorophenylglyoxal hydrate should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. It should be used in a well-

ventilated area or a fume hood. For detailed safety information, consult the material safety data sheet (MSDS).

Disclaimer: This document is intended for informational purposes only and does not constitute a recommendation for any specific use. All experimental work should be conducted by qualified individuals in a properly equipped laboratory.

- To cite this document: BenchChem. [What are the chemical properties of 3,4-Dichlorophenylglyoxal hydrate?]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1321910#what-are-the-chemical-properties-of-3-4-dichlorophenylglyoxal-hydrate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com